

# Application Notes and Protocols for Ac-VDVAD-CHO

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## Compound of Interest

Compound Name: Ac-VDVAD-CHO

Cat. No.: B069773

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## Introduction

**Ac-VDVAD-CHO**, or N-Acetyl-L-valyl-L-aspartyl-L-valyl-L-alanyl-L-aspartal, is a synthetic peptide aldehyde that acts as a potent, reversible inhibitor of caspase-2 and caspase-3. Caspases are a family of cysteine proteases that play crucial roles in the apoptotic pathway. By targeting specific caspases, **Ac-VDVAD-CHO** allows for the detailed study of their function in programmed cell death and the exploration of their potential as therapeutic targets in various diseases. These application notes provide detailed protocols for the reconstitution, storage, and use of **Ac-VDVAD-CHO** in common research applications.

## Product Information

Property	Value
Full Name	N-Acetyl-L-valyl-L-aspartyl-L-valyl-L-alanyl-L-aspartal
Abbreviation	Ac-VDVAD-CHO
Target(s)	Caspase-2, Caspase-3
Appearance	Lyophilized powder
Storage (Powder)	-20°C

## Reconstitution of Ac-VDVAD-CHO

Proper reconstitution of the lyophilized **Ac-VDVAD-CHO** powder is critical for its stability and activity. Based on the solubility of similar peptide aldehyde caspase inhibitors, high-quality, anhydrous Dimethyl Sulfoxide (DMSO) is the recommended solvent.

Materials:

- **Ac-VDVAD-CHO** lyophilized powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes

Protocol:

- Before opening, bring the vial of **Ac-VDVAD-CHO** powder to room temperature to prevent condensation.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration. A common stock concentration is 10 mM.
- To prepare a 10 mM stock solution from 1 mg of powder (Molecular Weight: 543.5 g/mol ), add 184  $\mu$ L of DMSO.
- Gently vortex or pipette the solution to ensure the peptide is fully dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles.

## Storage of Ac-VDVAD-CHO Solutions

The stability of the reconstituted **Ac-VDVAD-CHO** is dependent on proper storage conditions.

Solution Type	Storage Temperature	Shelf Life	Special Instructions
Lyophilized Powder	-20°C	As specified by the manufacturer	Keep desiccated.
Stock Solution in DMSO	-20°C or -80°C	Up to 6 months at -80°C	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.
Working Dilutions	Prepare fresh daily	N/A	Dilute in appropriate aqueous buffer immediately before use.

## Experimental Protocols

### In Vitro Caspase Inhibition Assay

This protocol outlines a general procedure for measuring the inhibitory activity of **Ac-VDVAD-CHO** against purified caspase-2 or caspase-3.

Materials:

- Recombinant active caspase-2 or caspase-3
- Fluorogenic caspase substrate (e.g., Ac-VDVAD-AMC for caspase-2, Ac-DEVD-AMC for caspase-3)
- Assay Buffer (e.g., 20 mM HEPES, 10% glycerol, 2 mM DTT, pH 7.5)
- **Ac-VDVAD-CHO** stock solution (in DMSO)
- 96-well black microplate
- Fluorometric plate reader

Protocol:

- Prepare serial dilutions of **Ac-VDVAD-CHO** in Assay Buffer. Also, prepare a vehicle control (DMSO in Assay Buffer).
- In a 96-well plate, add the diluted inhibitor or vehicle control.
- Add the purified active caspase enzyme to each well and incubate for 15-30 minutes at 37°C to allow the inhibitor to bind to the enzyme.
- Initiate the reaction by adding the fluorogenic caspase substrate to each well.
- Immediately measure the fluorescence intensity over time using a plate reader with appropriate excitation and emission wavelengths (e.g., 380 nm excitation and 460 nm emission for AMC-based substrates).
- Calculate the rate of substrate cleavage and determine the IC<sub>50</sub> value for **Ac-VDVAD-CHO**.

## Inhibition of Apoptosis in Cell Culture

This protocol describes the use of **Ac-VDVAD-CHO** to inhibit apoptosis in a cell-based assay.

Materials:

- Cells of interest cultured in appropriate media
- Apoptosis-inducing agent (e.g., staurosporine, TNF- $\alpha$ )
- **Ac-VDVAD-CHO** stock solution (in DMSO)
- Cell culture medium
- Apoptosis detection kit (e.g., Annexin V/Propidium Iodide staining, Caspase-3 activity assay)
- Flow cytometer or fluorescence microscope

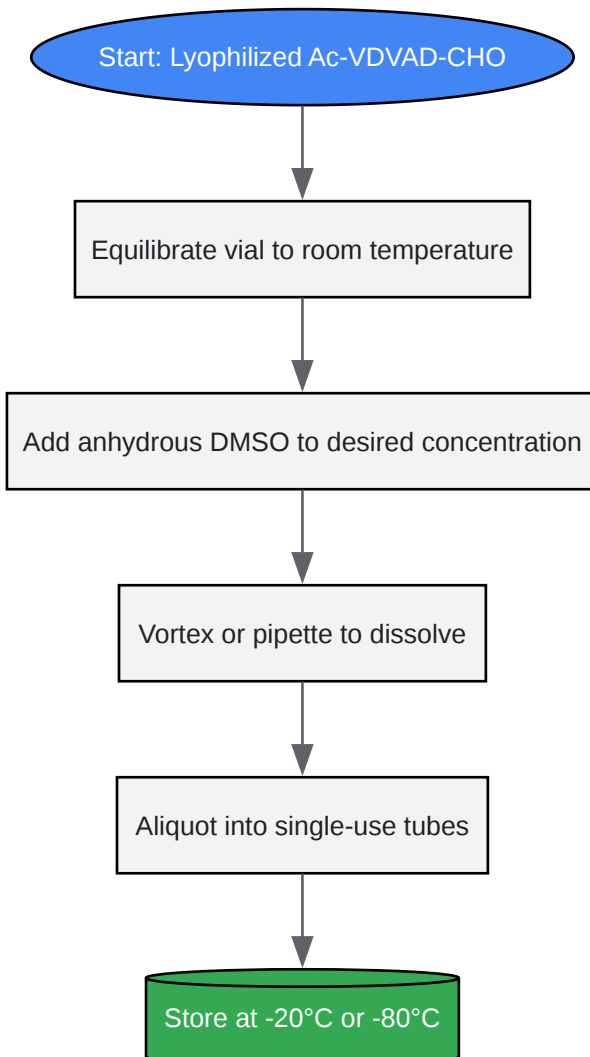
Protocol:

- Seed cells in a multi-well plate and allow them to adhere overnight.

- Pre-treat the cells with various concentrations of **Ac-VDVAD-CHO** (e.g., 10-100  $\mu\text{M}$ ) for 1-2 hours before inducing apoptosis. Include a vehicle control (DMSO).
- Induce apoptosis by adding the apoptosis-inducing agent to the cell culture medium.
- Incubate the cells for the desired period to allow for the induction of apoptosis.
- Harvest the cells and assess apoptosis using a chosen method (e.g., Annexin V staining followed by flow cytometry).
- Analyze the results to determine the effect of **Ac-VDVAD-CHO** on inhibiting apoptosis.

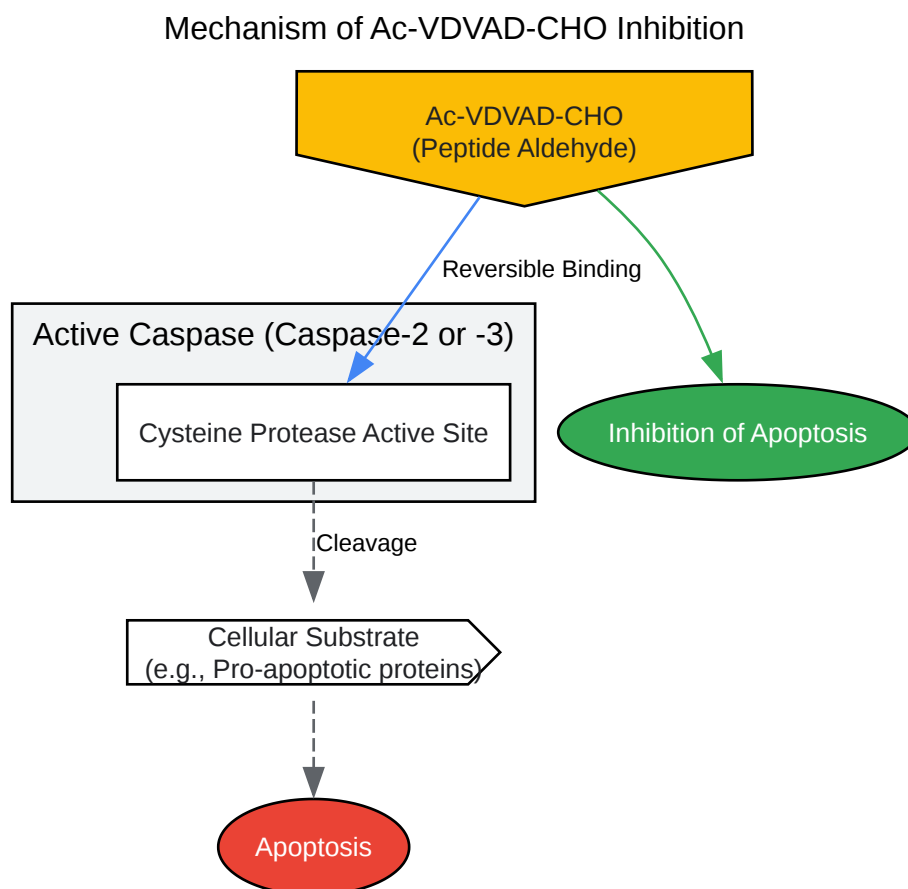
## Visualizations

Ac-VDVAD-CHO Reconstitution Workflow



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Caption: Workflow for reconstituting lyophilized **Ac-VDVAD-CHO**.



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Caption: **Ac-VDVAD-CHO** reversibly binds to the active site of caspases.

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